

Application Notes: Studying the Antiovulatory Potency of Azaline B

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Compound of Interest

Compound Name: Azaline B
Cat. No.: B15572108

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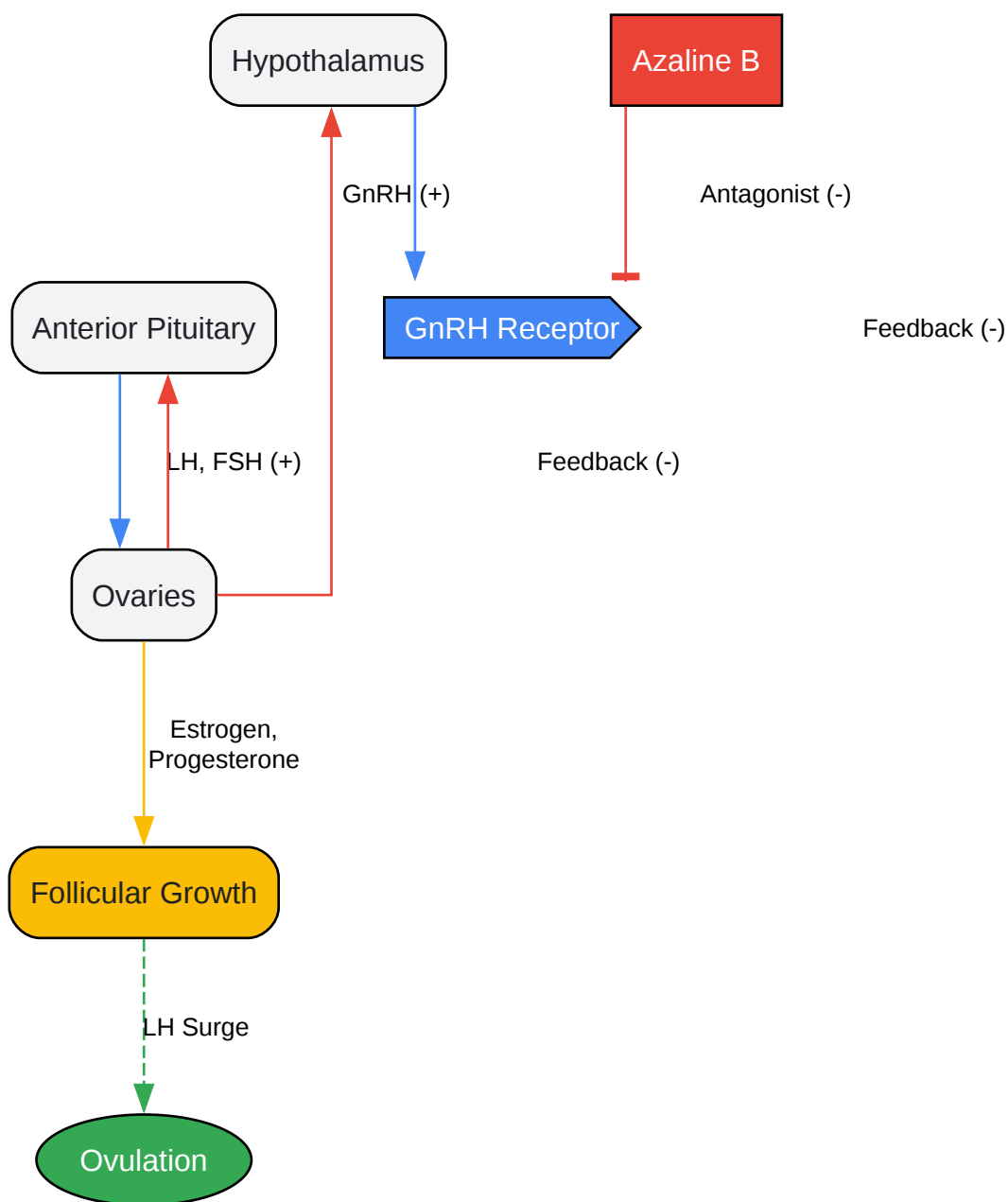
Introduction

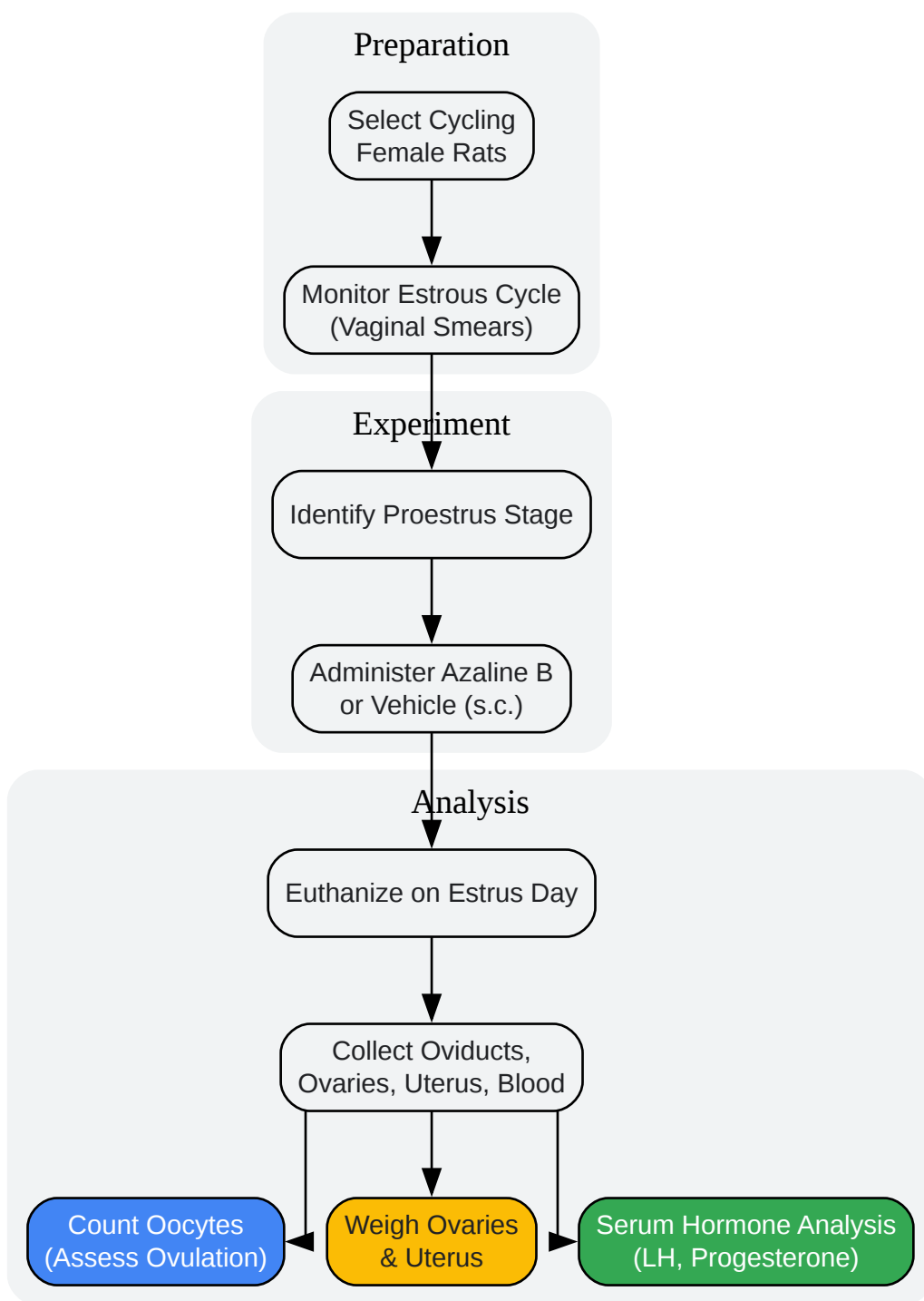
Azaline B is a potent and selective gonadotropin-releasing hormone (GnRH) receptor antagonist.[1] Its primary mechanism of action involves competitively and reversibly binding to GnRH receptors in the anterior pituitary gland.[2] This binding blocks the action of endogenous GnRH, thereby inhibiting the synthesis and release of luteinizing hormone (LH) and follicle-stimulating hormone (FSH).[1][2] The suppression of the pre-ovulatory LH surge is the critical step through which **Azaline B** exerts its potent antiovulatory effects.[1] In animal models, **Azaline B** has demonstrated greater potency in inhibiting ovulation compared to other GnRH antagonists.[1] Consequently, it serves as a valuable tool for research in reproductive endocrinology and as a potential candidate for contraceptive development.[1]

These application notes provide detailed protocols for evaluating the antiovulatory potency of **Azaline B** through both in vivo and in vitro models. The described assays are designed for researchers in academic and industrial settings engaged in endocrinology, pharmacology, and drug development.

Mechanism of Action: HPO Axis Disruption

The antiovulatory activity of **Azaline B** stems from its disruption of the Hypothalamic-Pituitary-Ovarian (HPO) axis. The diagram below illustrates the normal hormonal cascade and the point of intervention for **Azaline B**.





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References

- 1. Potent pituitary-gonadal axis suppression and extremely low anaphylactoid activity of a new gonadotropin releasing hormone (GnRH) receptor antagonist "azaline B" - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Gonadotropin-releasing hormone antagonist - Wikipedia [en.wikipedia.org]
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